

# A Technical Guide to Mitoquinol-d15: Suppliers, Purity, and Analytical Methodologies

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## Compound of Interest

Compound Name: **Mitoquinol-d15**

Cat. No.: **B15623296**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Mitoquinol-d15**, a deuterated analog of the mitochondria-targeted antioxidant, Mitoquinol. This document outlines commercially available suppliers, their purity specifications, and detailed experimental protocols for its application as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) analysis.

## Introduction to Mitoquinol-d15

**Mitoquinol-d15** is a stable isotope-labeled version of Mitoquinol, where 15 hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for the accurate quantification of Mitoquinol in biological matrices.<sup>[1][2]</sup> Mitoquinol itself is a derivative of the antioxidant ubiquinol, engineered to accumulate within mitochondria, making it a valuable tool for studying mitochondrial oxidative stress and related pathologies. The use of a stable isotope-labeled internal standard like **Mitoquinol-d15** is crucial for correcting for variations in sample preparation and instrument response in analytical methods, thereby ensuring high accuracy and precision.

## Commercial Suppliers and Purity Specifications

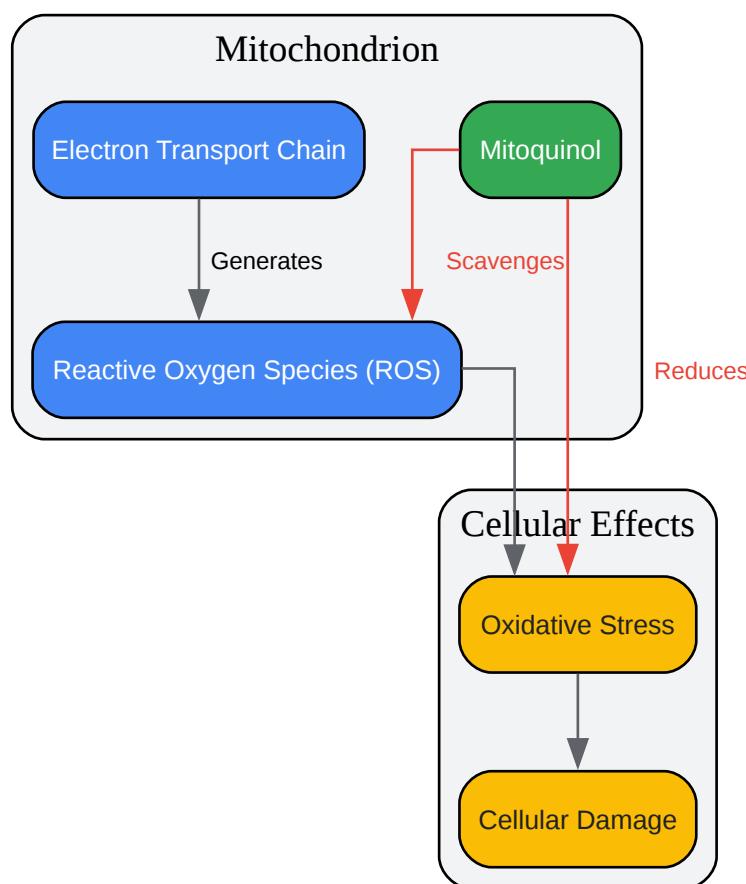
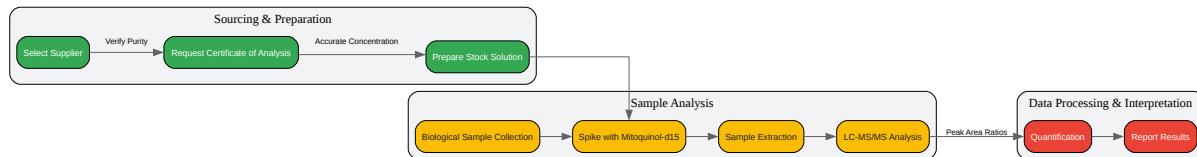
Several chemical suppliers offer **Mitoquinol-d15** for research purposes. The available products and their purity specifications are summarized in the table below. It is imperative for

researchers to consider these specifications when selecting a supplier to ensure the quality and reliability of their experimental results.

Supplier	Catalog Number	Purity Specification	Additional Information
Cayman Chemical	34310	≥99% deuterated forms (d1-d15)	Available in 1 mg and 5 mg quantities. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Cambridge Bioscience	CAY34310-1 mg	≥99% deuterated forms (d1-d15)	Distributor for Cayman Chemical. <a href="#">[3]</a>
Bertin Bioreagent	34310	≥99% deuterated forms (d1-d15)	Distributor for Cayman Chemical. <a href="#">[5]</a>
Biomol.com	34310	>99% deuterated forms (d1-d15)	Distributor for Cayman Chemical. <a href="#">[4]</a>
MedKoo Biosciences	465219	>98% (or refer to the Certificate of Analysis)	Available in 1 mg and 5 mg quantities. <a href="#">[6]</a>
Clinivex	RCLS141858	Not explicitly stated; sold as an isotopic analog.	Intended for research and development purposes. <a href="#">[2]</a>

## Conceptual Experimental Workflow

The following diagram illustrates a typical workflow for the utilization of **Mitoquinol-d15** as an internal standard in a quantitative bioanalytical study.



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